

# Application Notes and Protocols: M351-0056 in the cGVHD Lupus Mouse Model

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## Compound of Interest

Compound Name: M351-0056

Cat. No.: B11199581

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## Introduction

Systemic lupus erythematosus (SLE) is a complex autoimmune disease characterized by the production of autoantibodies and subsequent inflammation in multiple organs. The chronic graft-versus-host disease (cGVHD) mouse model is a well-established preclinical model that recapitulates many features of human SLE, including autoantibody production and lupus-like glomerulonephritis.[1][2][3][4][5] **M351-0056** is a novel small molecule agonist of the V-domain Ig Suppressor of T-cell Activation (VISTA), an immune checkpoint protein that negatively regulates T-cell responses.[6][7][8][9] Recent studies have demonstrated that **M351-0056** can ameliorate the development of lupus-like disease in the cGVHD mouse model, suggesting its therapeutic potential for SLE.[10][11][12][13]

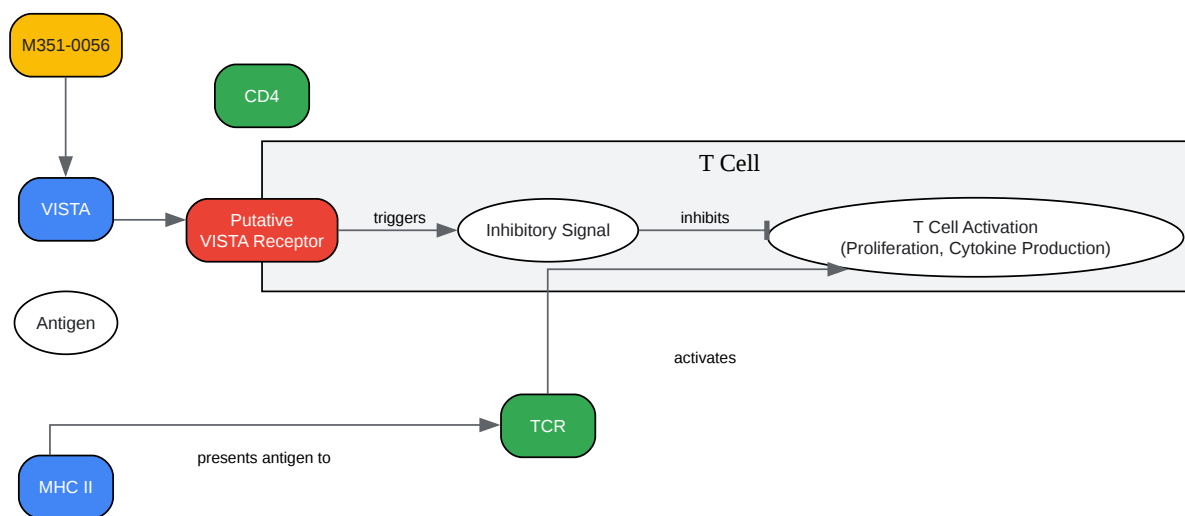
These application notes provide a comprehensive overview of the use of **M351-0056** in the cGVHD lupus mouse model, including its mechanism of action, detailed experimental protocols, and key quantitative data.

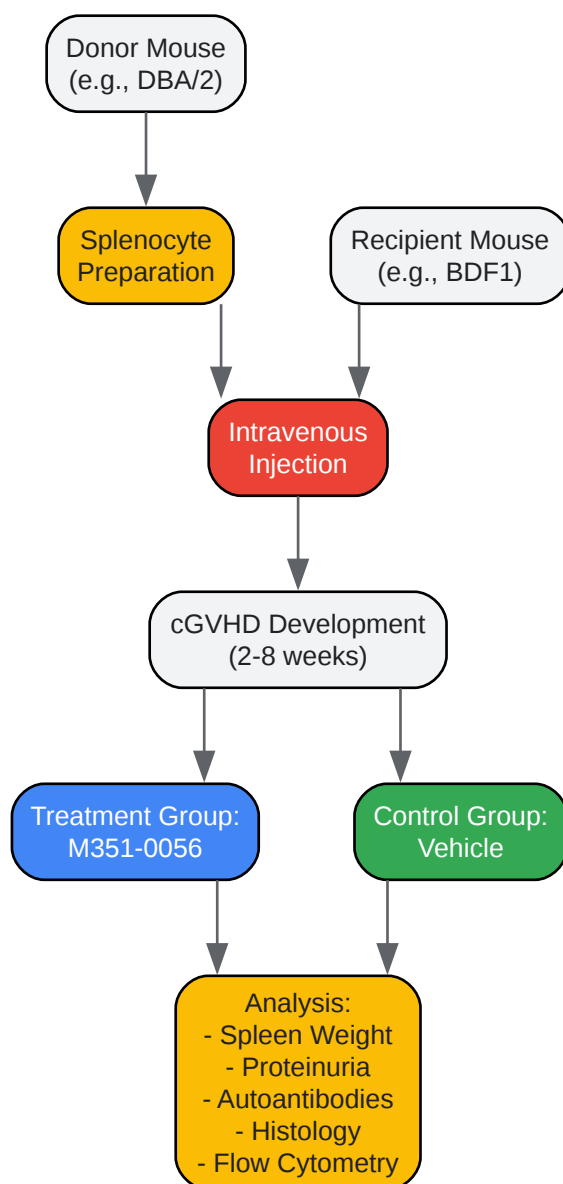
## Mechanism of Action

**M351-0056** functions as a VISTA agonist.[6][10][12][14] VISTA is a negative immune checkpoint regulator highly expressed on myeloid cells and also found on T cells.[7][15] By binding to VISTA, **M351-0056** enhances its immunosuppressive functions, leading to the inhibition of T-cell activation and proliferation.[6][8][9] In the context of the cGVHD lupus model,

**M351-0056** has been shown to alleviate disease progression by inhibiting the activation of the type I interferon (IFN-I) and noncanonical NF- $\kappa$ B pathways.[\[10\]](#)[\[12\]](#)[\[13\]](#)

Signaling Pathway of **M351-0056** as a VISTA Agonist





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